

An In-depth Technical Guide to 1-Isocyanocyclohexene: Synthesis, Applications, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Isocyanocyclohexene

Cat. No.: B074982

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Concepts: IUPAC Name and CAS Number

IUPAC Name: **1-isocyanocyclohexene**^[1] CAS Number: 1121-57-9^[1]

Introduction

1-Isocyanocyclohexene is a versatile reagent in organic synthesis, primarily recognized for its role as a "convertible isocyanide" in multicomponent reactions (MCRs), most notably the Ugi four-component condensation (U-4CC).^{[2][3]} Its unique property lies in the ability of the resulting Ugi product, a cyclohexenamide, to undergo post-condensation modifications, allowing for the facile synthesis of a diverse array of chemical entities from a single initial product. This attribute makes **1-isocyanocyclohexene** a powerful tool in the construction of compound libraries for drug discovery and development.^{[2][3]}

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **1-isocyanocyclohexene** is provided below.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ N	[1]
Molecular Weight	107.15 g/mol	[1]
Boiling Point	56-59 °C at 12 Torr	[4]
Hazard Statements	Flammable liquid and vapor. Harmful if swallowed or in contact with skin. Causes skin irritation. May cause an allergic skin reaction. Causes serious eye irritation. Fatal if inhaled. May cause allergy or asthma symptoms or breathing difficulties if inhaled. May cause respiratory irritation.	
Precautionary Statements	Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing fumes, mist, vapors, or spray. Wear protective gloves, protective clothing, eye protection, and face protection. In case of inadequate ventilation wear respiratory protection.	

Synthesis of 1-Isocyanocyclohexene

The synthesis of **1-isocyanocyclohexene** can be achieved through the dehydration of N-(cyclohex-1-en-1-yl)formamide. A general experimental protocol is outlined below.

Experimental Protocol: Synthesis of 1-Isocyanocyclohexene

Materials:

- N-(cyclohex-1-en-1-yl)formamide
- Triphosgene
- Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, dropping funnel, magnetic stirrer, ice bath, rotary evaporator, and standard glassware for extraction and distillation.

Procedure:

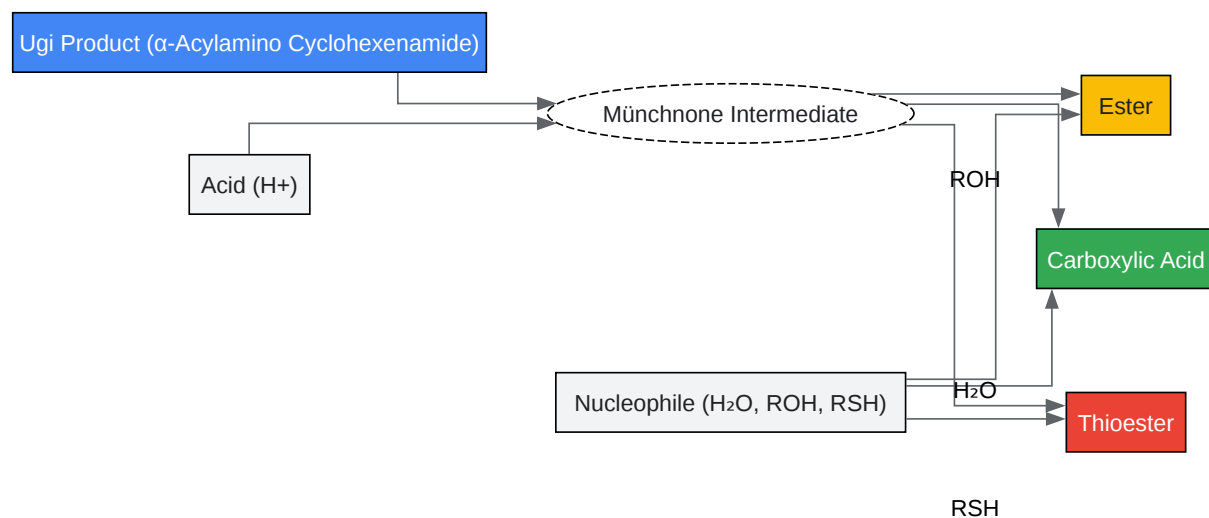
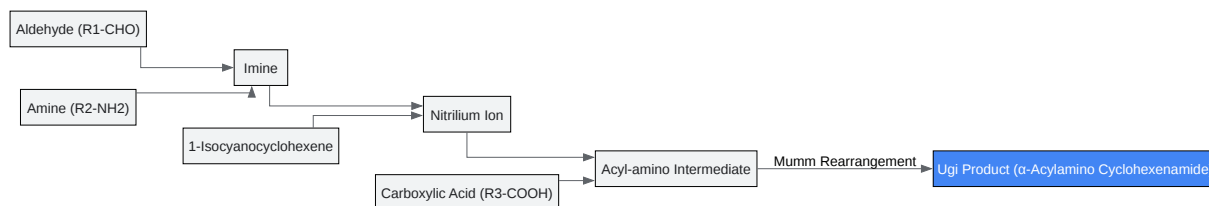
- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve N-(cyclohex-1-en-1-yl)formamide in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Base:** Add diisopropylethylamine or triethylamine to the solution.
- **Addition of Dehydrating Agent:** Prepare a solution of triphosgene in anhydrous dichloromethane and add it dropwise to the cooled reaction mixture via the dropping funnel over a period of 30-60 minutes. Maintain the temperature at 0 °C during the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 1-2 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture again to 0 °C and quench by the slow addition of saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with dichloromethane.

- Purification: Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the solution and concentrate the solvent under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield **1-isocyanocyclohexene** as a colorless liquid.

Application in Ugi Four-Component Condensation

The primary application of **1-isocyanocyclohexene** is as a convertible isocyanide in the Ugi four-component condensation. This reaction allows for the one-pot synthesis of α -acylamino amides from an aldehyde, an amine, a carboxylic acid, and an isocyanide.

Signaling Pathway: Ugi Four-Component Condensation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Isocyanocyclohexene | C₇H₉N | CID 10898670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]
- 4. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Isocyanocyclohexene: Synthesis, Applications, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074982#iupac-name-and-cas-number-for-1-isocyanocyclohexene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com